

An In-depth Technical Guide to the Thermochemical Data of Fluorinated Alkanes

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Compound of Interest

Compound Name: 1,3-Dichloro-1,1-difluoropropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for fluorinated alkanes, crucial for understanding their stability, reactivity, and potential applications in various scientific and industrial fields, including drug development. The document summarizes key quantitative data, details experimental methodologies for their determination, and illustrates fundamental concepts through logical diagrams.

Introduction to Fluorinated Alkanes

Fluorinated alkanes, or hydrofluorocarbons (HFCs), are organic compounds containing carbon, hydrogen, and fluorine. The progressive substitution of hydrogen with fluorine atoms dramatically alters the physicochemical properties of the parent alkane. The high electronegativity of fluorine and the strength of the carbon-fluorine bond lead to unique characteristics such as increased thermal stability, chemical inertness, and altered boiling points.^[1] A thorough understanding of their thermochemical properties, including enthalpy of formation, entropy, and heat capacity, is essential for process modeling, safety assessments, and the rational design of new molecules in fields like pharmaceuticals and materials science.^{[2][3]}

Thermochemical Data of Selected Fluorinated Alkanes

The following tables summarize key thermochemical data for a selection of C1 to C4 fluorinated alkanes. These values have been compiled from various experimental and computational studies and are presented for easy comparison.

Table 1: Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_{298}$) for Selected Fluorinated Alkanes (Ideal Gas Phase)

Compound Name	Formula	$\Delta_f H^\circ_{298}$ (kJ/mol)	$\Delta_f H^\circ_{298}$ (kcal/mol)
Methane	CH ₄	-74.8	-17.9
Fluoromethane	CH ₃ F	-234.3	-56.0
Difluoromethane	CH ₂ F ₂	-452.3	-108.1
Trifluoromethane	CHF ₃	-697.5	-166.7
Tetrafluoromethane	CF ₄	-933.9	-223.2
Ethane	C ₂ H ₆	-84.7	-20.2
Fluoroethane	CH ₃ CH ₂ F	-273.6	-65.4
1,1-Difluoroethane	CH ₃ CHF ₂	-505.8	-120.9
1,1,1-Trifluoroethane	CH ₃ CF ₃	-755.2	-180.5
Propane	C ₃ H ₈	-103.8	-24.8
1-Fluoropropane	CH ₃ CH ₂ CH ₂ F	-293.7	-70.2
2-Fluoropropane	CH ₃ CHFCH ₃	-315.1	-75.3
1,1,1-Trifluoropropane	CH ₃ CH ₂ CF ₃	-776.1	-185.5
2,2-Difluoropropane	CH ₃ CF ₂ CH ₃	-557.7	-133.3
Butane	C ₄ H ₁₀	-125.6	-30.0
1-Fluorobutane	CH ₃ CH ₂ CH ₂ CH ₂ F	-314.6	-75.2
2-Fluorobutane	CH ₃ CHFCH ₂ CH ₃	-336.0	-80.3
2-Fluoro-2-methylpropane	(CH ₃) ₃ CF	-359.0	-85.8

Data compiled from multiple sources, including computational studies.^[4]

Table 2: Standard Molar Entropy (S°_{298}) and Molar Heat Capacity (C_p) for Selected Fluorinated Alkanes (Ideal Gas Phase)

Compound Name	Formula	S°_{298} (J/mol·K)	S°_{298} (cal/mol·K)	C_p (J/mol·K)	C_p (cal/mol·K)
Methane	CH ₄	186.3	44.5	35.7	8.5
Fluoromethane	CH ₃ F	222.5	53.2	43.1	10.3
Difluoromethane	CH ₂ F ₂	246.3	58.9	51.0	12.2
Trifluoromethane	CHF ₃	259.6	62.0	60.7	14.5
Tetrafluoromethane	CF ₄	261.6	62.5	61.3	14.6
Ethane	C ₂ H ₆	229.6	54.9	52.5	12.5
Fluoroethane	CH ₃ CH ₂ F	262.3	62.7	65.3	15.6
1,1-Difluoroethane	CH ₃ CHF ₂	283.8	67.8	80.8	19.3
1,1,1-Trifluoroethane	CH ₃ CF ₃	296.0	70.7	93.3	22.3

Entropy and heat capacity values are influenced by molecular structure and vibrational modes.^{[4][5]}

Experimental Protocols for Determining Thermochemical Data

The determination of accurate thermochemical data relies on precise experimental techniques. The primary methods for fluorinated alkanes include combustion calorimetry and fluorine calorimetry.

Combustion Calorimetry

Combustion calorimetry is a widely used and reliable method for determining the enthalpy of formation of organic compounds, including those containing fluorine.^[2] The general protocol involves the complete combustion of a known mass of the substance in a high-pressure oxygen atmosphere within a calorimetric bomb.

Detailed Methodology:

- **Sample Preparation:** A precisely weighed sample of the fluorinated alkane is placed in a crucible within the combustion bomb. For volatile liquids or gases, specialized ampules are used.
- **Bomb Assembly:** The bomb is sealed and pressurized with a known excess of pure oxygen, typically around 3 MPa.^[2] A small, known amount of water is often added to the bomb to ensure that the fluorine-containing products form a well-defined aqueous solution of hydrofluoric acid (HF).
- **Calorimetry:** The bomb is submerged in a known mass of water in a well-insulated calorimeter. The system is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited via an electrical fuse. The temperature of the water is monitored with high precision as it rises due to the heat released by the combustion reaction.
- **Product Analysis:** After the reaction, the contents of the bomb are carefully analyzed to determine the extent of combustion and to identify the products. This typically involves quantifying the amount of carbon dioxide (CO₂) produced and the concentration of the resulting hydrofluoric acid solution. In some cases, tetrafluoromethane (CF₄) can be a byproduct, especially with highly fluorinated compounds, and its formation must be accounted for.^[2]

- **Data Reduction:** The observed temperature change is corrected for heat exchange with the surroundings and the heat of ignition. The energy equivalent of the calorimeter (calorimeter constant) is determined through calibration experiments, often by combusting a standard substance like benzoic acid.
- **Calculation of Enthalpy of Formation:** The standard enthalpy of combustion is calculated from the corrected temperature rise and the calorimeter constant. The standard enthalpy of formation of the fluorinated alkane is then derived using Hess's law, incorporating the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and $\text{HF}(\text{aq})$).

Fluorine Calorimetry

For substances that are difficult to combust completely in oxygen or for the direct determination of the heat of formation from the elements, fluorine calorimetry is a powerful alternative.^{[6][7]}

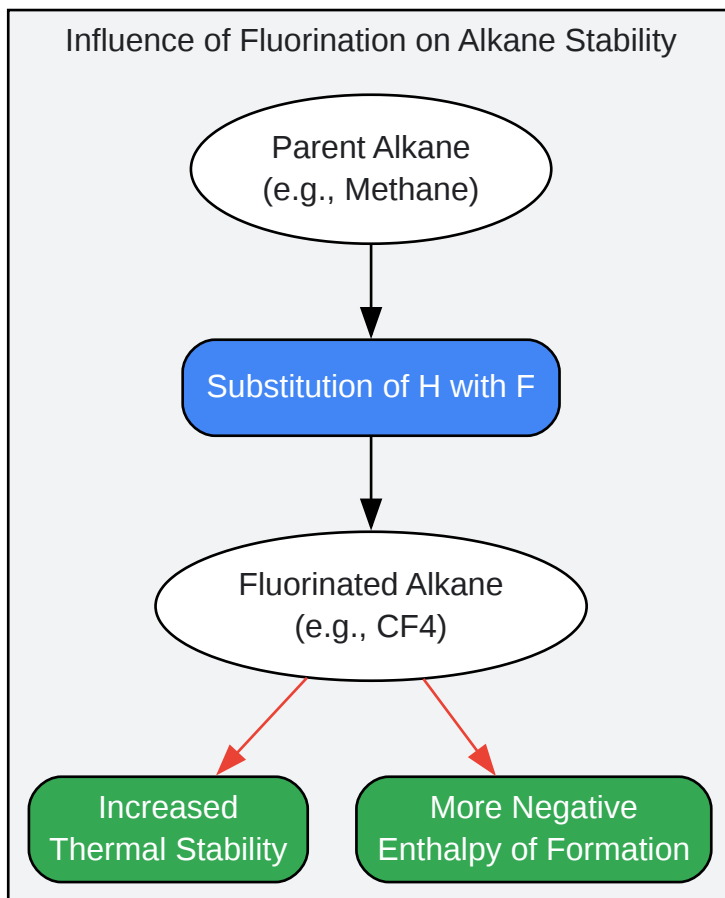
This technique involves the direct reaction of a substance with elemental fluorine.

Detailed Methodology:

- **Apparatus:** A specialized corrosion-resistant calorimetric bomb, typically made of Monel or nickel, is required due to the high reactivity of fluorine. A flow system is used to introduce a controlled stream of high-purity fluorine gas.^[7]
- **Sample and Reactant Handling:** A weighed sample is placed in the bomb. The system is purged and then filled with fluorine gas.
- **Reaction Initiation and Monitoring:** The reaction can be initiated by heating a filament or by a spark. The temperature change of the surrounding water bath is measured, similar to combustion calorimetry.
- **Product Analysis:** The gaseous and solid products of the reaction are collected and analyzed to ensure the reaction has gone to completion and to identify the final products.
- **Calculations:** The enthalpy of reaction is calculated from the temperature rise and the calorimeter's energy equivalent. The enthalpy of formation is then determined from this value.

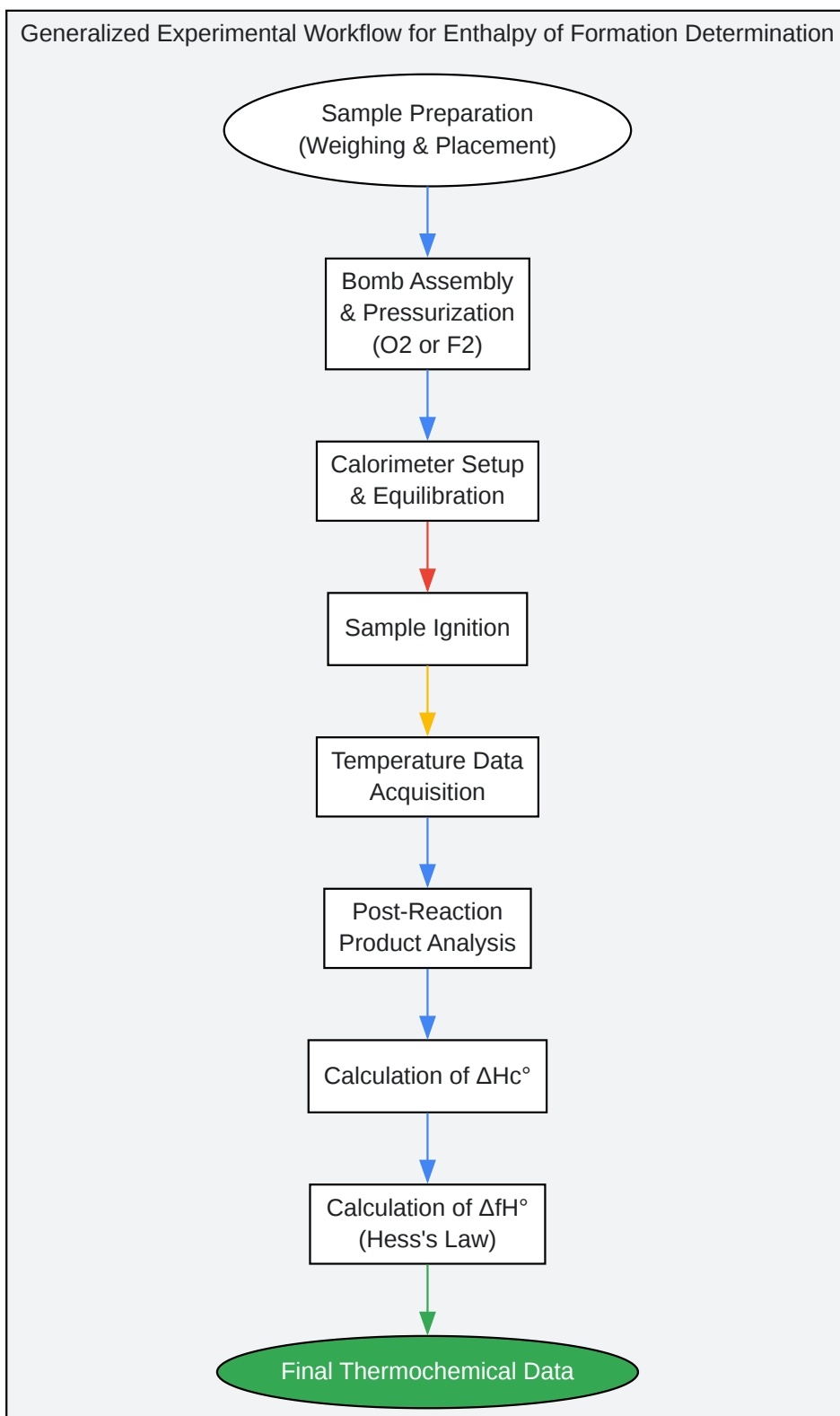
Visualization of Key Concepts

The following diagrams, generated using Graphviz, illustrate important relationships and workflows related to the thermochemistry of fluorinated alkanes.



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Caption: Relationship between fluorination and thermodynamic stability.



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Caption: Workflow for calorimetric determination of enthalpy of formation.

Conclusion

The thermochemical data of fluorinated alkanes are fundamental to a wide range of scientific and industrial applications. The progressive substitution of hydrogen with fluorine leads to a systematic increase in thermodynamic stability, as evidenced by the increasingly negative enthalpies of formation. Accurate determination of these properties through meticulous experimental techniques like combustion and fluorine calorimetry is paramount. The data and methodologies presented in this guide serve as a valuable resource for researchers and professionals working with these important compounds.

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